

Structure-Activity Relationship of 7-Methoxyquinoline Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 7-Methoxy-2-methylquinoline

CAS No.: 19490-87-0

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of 7-methoxyquinoline derivatives, focusing on their anticancer and antimicrobial properties. The information is compiled from recent studies to offer an objective overview, supported by experimental data, to aid in drug discovery and development.

Anticancer Activity of 7-Methoxyquinoline Derivatives

The 7-methoxyquinoline scaffold is a key pharmacophore in the design of novel anticancer agents, often targeting crucial signaling pathways involved in tumor progression. The following table summarizes the in vitro cytotoxic activity of various 7-methoxyquinoline and related quinoline derivatives against several cancer cell lines.

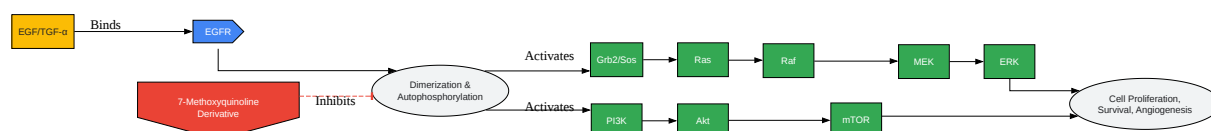
Table 1: Anticancer Activity of Quinoline Derivatives

Compound ID	Core Structure	R1	R2	Cancer Cell Line	IC50 (μM)	Reference
1a	7-Fluoro-4-anilinoquinoline	H	3-Bromo	BGC823	3.63	[1]
1b	7-Fluoro-4-anilinoquinoline	H	3-Chloro	BGC823	4.12	[1]
1f	7-Fluoro-4-anilinoquinoline	H	3-Ethynyl	HeLa	10.18	[1]
1f	7-Fluoro-4-anilinoquinoline	H	3-Ethynyl	BGC823	8.32	[1]
2i	8-Methoxy-4-anilinoquinoline	Isopropyl	H	HeLa	7.15	[1]
2i	8-Methoxy-4-anilinoquinoline	Isopropyl	H	BGC823	4.65	[1]
Gefitinib	4-Anilinoquinazoline	-	-	HeLa	17.12	[1]
Gefitinib	4-Anilinoquinazoline	-	-	BGC823	19.27	[1]

Note: The data highlights that substitutions on the 4-anilino ring and at other positions of the quinoline core significantly influence the anticancer activity. For instance, compounds 1a-g, 2c, 2e, and 2i exhibited superior cytotoxic activities against the BGC823 cell line compared to the

reference drug Gefitinib.[1] Notably, compound 2i, an 8-methoxy-4-anilinoquinoline derivative, showed remarkable inhibitory effects on both HeLa and BGC-823 cells.[1]

Many of these quinoline derivatives exert their anticancer effects by inhibiting key protein kinases such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR).



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EGFR Signaling Pathway Inhibition

Antimicrobial Activity of 7-Methoxyquinoline Derivatives

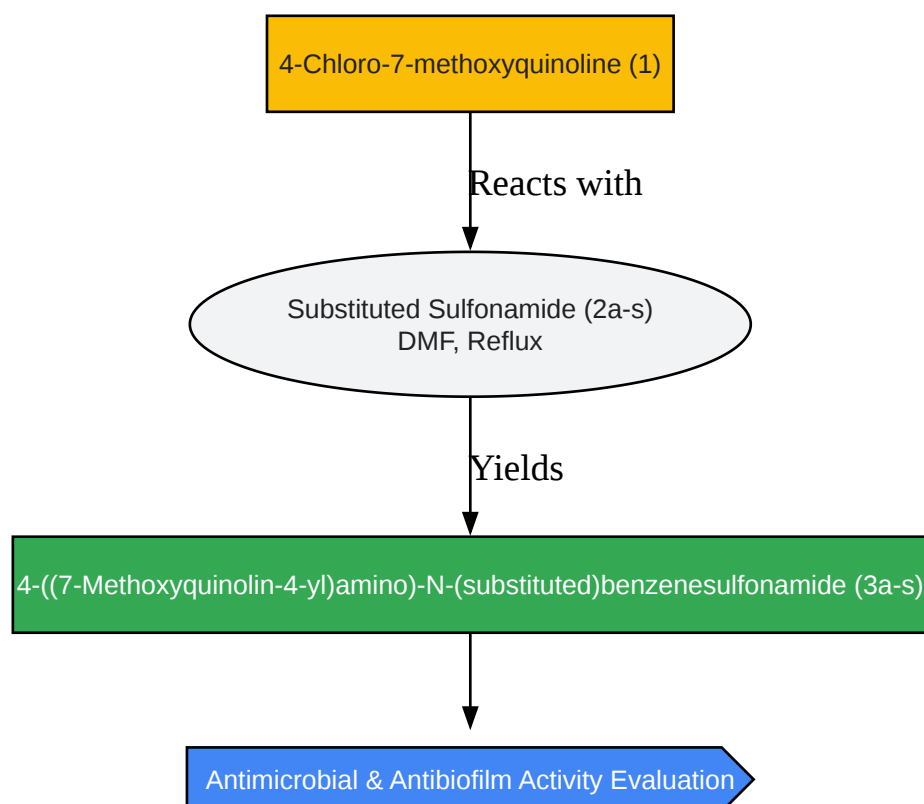
7-Methoxyquinoline derivatives have also been investigated for their potential as antimicrobial agents. A notable series of 4-((7-methoxyquinolin-4-yl)amino)-N-(substituted)benzenesulfonamide derivatives has shown promising activity against various pathogenic microbes.

Table 2: Antimicrobial Activity of 4-((7-Methoxyquinolin-4-yl)amino)-N-(substituted)benzenesulfonamide Derivatives

Compound ID	Sulfonamide Substituent (R)	E. coli (MIC, $\mu\text{g/mL}$)	C. albicans (MIC, $\mu\text{g/mL}$)	Reference
3a	Sulfanilamide	>500	>500	[2][3]
3c	Sulfaguanidine	15.625	62.5	[2][3]
3d	Sulfapyridine	15.625	31.25	[2][3]
3l	Sulfamethazine	7.812	31.125	[2][3]

Structure-Activity Relationship (SAR) Insights: The antimicrobial activity of these derivatives is significantly influenced by the nature of the substituent on the sulfonamide moiety.[2]

Compound 3l, bearing a sulfamethazine group, demonstrated the highest activity against E. coli.[2][3] In general, derivatives with heterocyclic substituents on the sulfonamide nitrogen showed better activity compared to those with open-chain substituents.[2]



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Synthesis of Antimicrobial Derivatives

Experimental Protocols

MTT Assay for Anticancer Activity

This assay measures the metabolic activity of cells as an indicator of cell viability and proliferation.

Principle: Metabolically active cells reduce the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Procedure:

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a density of 5×10^3 to 1×10^4 cells/well and incubated for 24 hours to allow for cell attachment.
- **Compound Treatment:** The cells are then treated with various concentrations of the 7-methoxyquinoline derivatives and incubated for 48-72 hours.
- **MTT Addition:** After the incubation period, 20 μ L of MTT solution (5 mg/mL in phosphate-buffered saline) is added to each well, and the plate is incubated for another 4 hours at 37°C.
- **Formazan Solubilization:** The medium is removed, and 150 μ L of dimethyl sulfoxide (DMSO) is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at a wavelength of 490 nm or 570 nm using a microplate reader.
- **IC50 Calculation:** The half-maximal inhibitory concentration (IC50) is calculated by plotting the percentage of cell viability against the logarithm of the compound concentration.

Broth Microdilution Method for Antimicrobial Activity (MIC Determination)

This method determines the minimum inhibitory concentration (MIC) of an antimicrobial agent required to inhibit the visible growth of a microorganism.

Principle: A standardized suspension of the test microorganism is exposed to serial dilutions of the antimicrobial agent in a liquid growth medium. The MIC is the lowest concentration of the agent that prevents visible growth.

Procedure:

- **Preparation of Inoculum:** A standardized inoculum of the test microorganism (e.g., *E. coli*) is prepared to a concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Serial Dilution:** The 7-methoxyquinoline derivatives are serially diluted in a 96-well microtiter plate containing a suitable broth medium (e.g., Mueller-Hinton broth).
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plate is incubated at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound at which no visible turbidity (growth) is observed.

Conclusion

The 7-methoxyquinoline scaffold continues to be a versatile and promising platform for the development of novel therapeutic agents. Structure-activity relationship studies have demonstrated that strategic modifications to this core structure can lead to potent and selective anticancer and antimicrobial compounds. Further optimization of these derivatives, guided by SAR insights and mechanistic studies, holds the potential for the discovery of new and effective drugs.

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